

# An In-depth Technical Guide to 1-Piperidinethiocarboxamide: Chemical Properties and Structure

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## Compound of Interest

Compound Name: 1-Piperidinethiocarboxamide

Cat. No.: B079436

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This technical guide provides a comprehensive overview of the core chemical properties and structural information of **1-Piperidinethiocarboxamide**. The information is curated for professionals in research and development, with a focus on clarity and practical application.

## Core Chemical and Physical Properties

**1-Piperidinethiocarboxamide** is an organic compound featuring a piperidine ring linked to a thiocarboxamide group.<sup>[1]</sup> It is typically a solid or crystalline substance.<sup>[1]</sup> Its potential applications are in medicinal chemistry and as a building block in organic synthesis.<sup>[1]</sup> The piperidine moiety contributes to its basicity and solubility in polar solvents, while the thiocarboxamide group is reactive and can participate in various chemical reactions.<sup>[1]</sup>

## Quantitative Data Summary

The following table summarizes the key quantitative properties of **1-Piperidinethiocarboxamide**.

Property	Value	Source(s)
Molecular Formula	C6H12N2S	[1]
Molecular Weight	144.24 g/mol	
Melting Point	126°C to 130°C	
CAS Number	14294-09-8	[1]
Purity (Typical)	98%	

## Chemical Structure

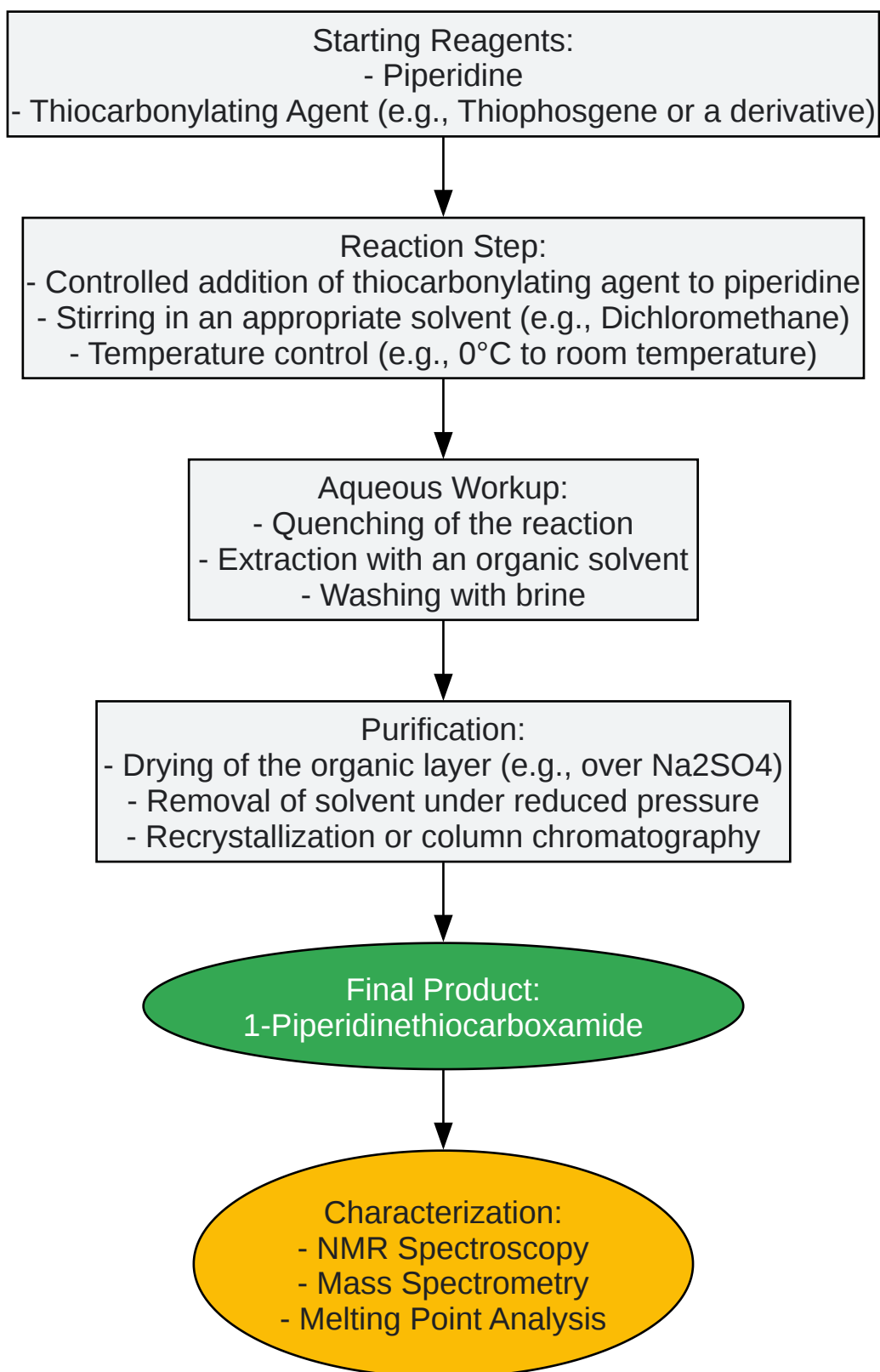
The structural identity of **1-Piperidinethiocarboxamide** is defined by several key identifiers.

Identifier	Value	Source(s)
IUPAC Name	piperidine-1-carbothioamide	
SMILES	<chem>C1CCN(CC1)C(=S)N</chem>	
InChI Key	UERQMZVFUXRQOD-UHFFFAOYSA-N	

## Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **1-Piperidinethiocarboxamide** was not available in the reviewed literature, a general synthetic approach can be conceptualized. A common method for the synthesis of thiocarboxamides involves the reaction of a secondary amine (piperidine) with a source of thiocarbonyl.

A plausible conceptual workflow is outlined below. This is a generalized representation and would require optimization and validation in a laboratory setting.





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## References

- 1. CAS 14294-09-8: 1-Piperidinethiocarboxamide | CymitQuimica [cymitquimica.com]
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